

Independent Validation of Published JNJ-47965567 Data: A Comparative Guide

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Compound of Interest

Compound Name: JNJ-47965567

Cat. No.: B15586329

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This guide provides an objective comparison of the P2X7 receptor antagonist **JNJ-47965567** with other relevant alternatives, supported by published experimental data. It is intended for researchers, scientists, and drug development professionals to facilitate an independent validation of **JNJ-47965567**'s performance.

Introduction

JNJ-47965567 is a centrally permeable, high-affinity, and selective antagonist of the P2X7 receptor, an ATP-gated ion channel implicated in a variety of physiological and pathological processes, including neuroinflammation, chronic pain, and mood disorders.^{[1][2]} This document summarizes key quantitative data from published studies to allow for a direct comparison of **JNJ-47965567** with other P2X7 antagonists and details the experimental protocols utilized in these studies.

Data Presentation

The following tables summarize the in vitro and in vivo pharmacological data for **JNJ-47965567** and comparable P2X7 receptor antagonists.

Table 1: In Vitro Affinity and Potency of P2X7 Receptor Antagonists

Compound	Species	Assay	Parameter	Value	Reference
JNJ-47965567	Human	Radioligand Binding	pK _i	7.9 ± 0.07	[1]
Rat	Radioligand Binding	pK _i	8.7 ± 0.07	[1]	
Human	IL-1 β Release (Whole Blood)	pIC ₅₀	6.7 ± 0.07	[1]	
Human	IL-1 β Release (Monocytes)	pIC ₅₀	7.5 ± 0.07	[1]	
Rat	IL-1 β Release (Microglia)	pIC ₅₀	7.1 ± 0.1	[1]	
Rat	Calcium Flux (Astrocytes)	pIC ₅₀	7.5 ± 0.4	[1]	
Murine	Ethidium ⁺ Uptake (J774 Macrophages)	IC ₅₀	54 ± 24 nM	[3]	
A-804598	Human	Radioligand Binding	pK _i	8.0 ± 0.04	[1]
Rat	Radioligand Binding	pK _i	8.8 ± 0.06	[1]	
AZ-10606120	Human	Radioligand Binding	pK _i	8.5 ± 0.08	[1]
Rat	Radioligand Binding	pK _i	8.0 ± 0.08	[1]	
A-438079	Human	Radioligand Binding	pK _i	7.1 ± 0.08	[1]

Rat	Radioligand Binding	pK _i	6.7 ± 0.1	[1]
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Table 2: In Vivo Efficacy of **JNJ-47965567**

Model	Species	Dose	Effect	Reference
Amphetamine-induced hyperactivity	Rat	30 mg·kg ⁻¹	Attenuated hyperactivity	[1]
Neuropathic pain	Rat	30 mg·kg ⁻¹	Modest, yet significant efficacy	[1]
Bz-ATP induced IL-1β release in brain	Rat	30-100 mg·kg ⁻¹ (s.c.)	Attenuated IL-1β release	[4]
Amyotrophic Lateral Sclerosis (SOD1G93A mice)	Mouse	30 mg/kg (thrice weekly from onset)	No impact on weight loss, clinical score, motor coordination, or survival	[3]
Amyotrophic Lateral Sclerosis (SOD1G93A female mice)	Mouse	30 mg/kg (4 times per week from pre-onset)	Delayed disease onset, reduced body weight loss, and improved motor coordination	[5][6][7]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

1. Radioligand Binding Assay

- Objective: To determine the binding affinity (pK_i) of the compound to the P2X7 receptor.
- Method: Membranes from 1321N1 cells stably expressing either human or rat P2X7 receptors were used.[4] The assay was performed in a competitive binding format using a radiolabeled P2X7 antagonist. The ability of increasing concentrations of the test compound (e.g., **JNJ-47965567**) to displace the radioligand from the receptor was measured. The data was then used to calculate the inhibitor constant (K_i), which was expressed as its negative logarithm (pK_i).

2. IL-1 β Release Assay

- Objective: To measure the functional potency (pIC_{50}) of the compound in blocking P2X7-mediated IL-1 β release.
- Method:
 - Human Whole Blood/Monocytes: Freshly isolated human whole blood or monocytes were first primed with lipopolysaccharide (LPS).[1] Following priming, the cells were incubated with varying concentrations of the P2X7 antagonist before being stimulated with the P2X7 agonist Bz-ATP to induce IL-1 β release.[1]
 - Rat Microglia: Primary cultures of rat microglia were used.[1] Similar to the human cell-based assays, the microglia were primed with LPS and then treated with the antagonist before stimulation with Bz-ATP.
 - Quantification: The concentration of IL-1 β in the supernatant was determined using an enzyme-linked immunosorbent assay (ELISA). The pIC_{50} value was calculated from the concentration-response curve of the antagonist.

3. Calcium Flux Assay

- Objective: To assess the ability of the compound to inhibit P2X7-mediated calcium influx.
- Method: Primary cultures of rat astrocytes were loaded with a calcium-sensitive fluorescent dye.[1] The cells were then pre-incubated with the P2X7 antagonist at various concentrations. The change in intracellular calcium concentration upon stimulation with a

P2X7 agonist was measured using a fluorescence plate reader. The pIC₅₀ was determined from the inhibition of the calcium response.

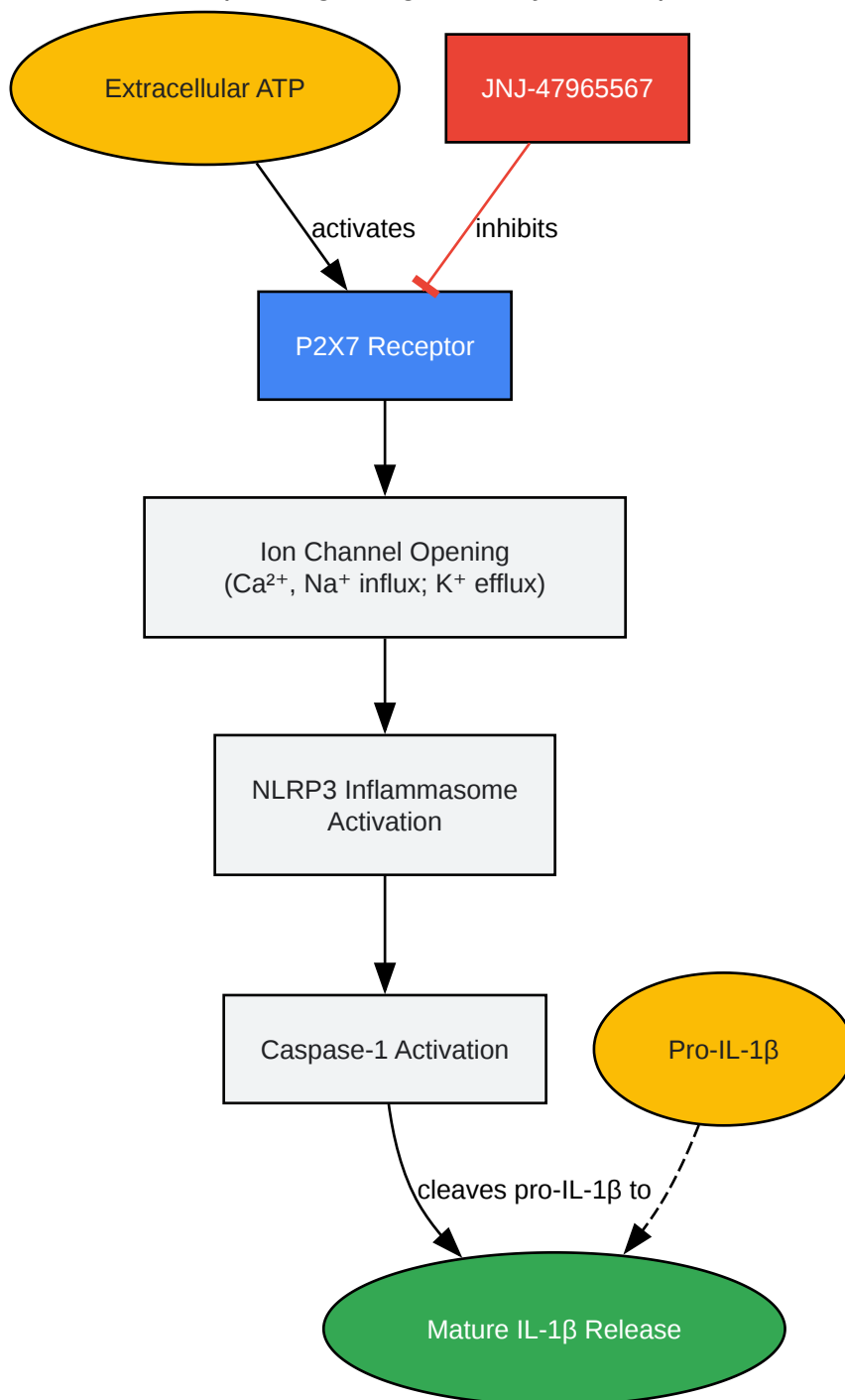
4. In Vivo Models

- Amphetamine-Induced Hyperactivity: Rats were administered **JNJ-47965567** prior to the administration of amphetamine. Locomotor activity was then monitored to assess the effect of the compound on hyperactivity.[\[1\]](#)
- Neuropathic Pain Model: A rat model of neuropathic pain was utilized to evaluate the analgesic efficacy of **JNJ-47965567**.[\[1\]](#)
- SOD1G93A Mouse Model of ALS: Transgenic SOD1G93A mice, which exhibit a progressive neurodegenerative disease resembling Amyotrophic Lateral Sclerosis (ALS), were used.[\[3\]](#)
[\[5\]](#) **JNJ-47965567** was administered intraperitoneally, and various parameters such as body weight, motor coordination (rotarod performance), clinical score, disease onset, and survival were monitored.[\[3\]](#)[\[5\]](#)

Signaling Pathways and Experimental Workflows

P2X7 Receptor Signaling Pathway

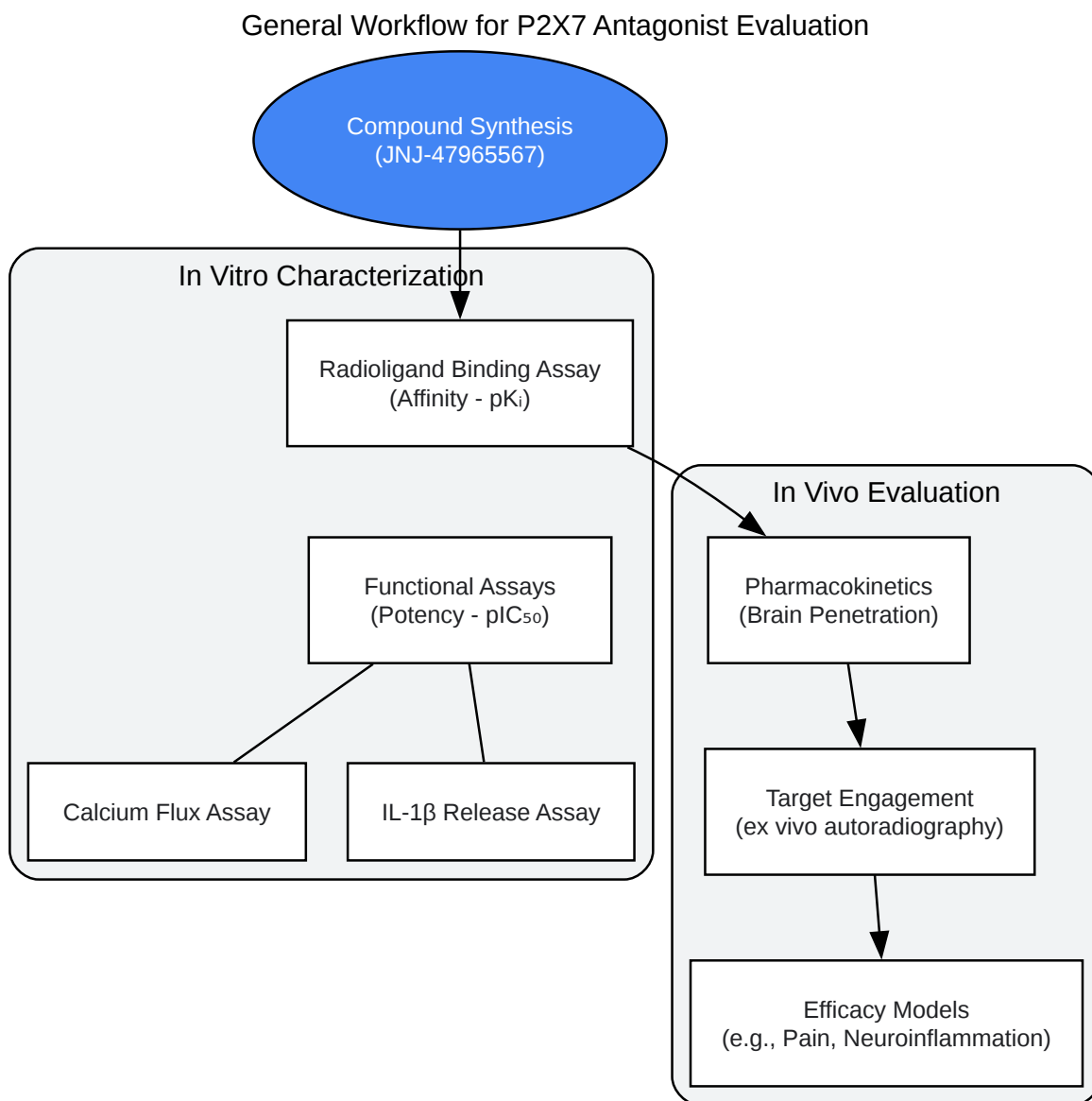
The following diagram illustrates the signaling cascade initiated by the activation of the P2X7 receptor by extracellular ATP, leading to the release of the pro-inflammatory cytokine IL-1 β . **JNJ-47965567** acts as an antagonist at the P2X7 receptor, blocking these downstream effects.

P2X7 Receptor Signaling Pathway for IL-1 β Release[Click to download full resolution via product page](#)

Caption: P2X7 receptor activation by ATP leads to IL-1 β release.

Experimental Workflow for P2X7 Antagonist Evaluation

The diagram below outlines a typical experimental workflow for the in vitro and in vivo characterization of a P2X7 receptor antagonist like **JNJ-47965567**.



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Caption: Workflow for P2X7 antagonist characterization.

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- To cite this document: BenchChem. [Independent Validation of Published JNJ-47965567 Data: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15586329/docs#independent-validation-of-published-jnj-47965567-data-a-comparative-guide>]

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